

DPPE fumarate chemical properties and stability

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Compound of Interest

Compound Name: *Dppe fumarate*

Cat. No.: *B560208*

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An In-depth Technical Guide to the Chemical Properties and Stability of **DPPE Fumarate** (Tesmilifene Fumarate)

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Executive Summary

This technical guide provides a comprehensive analysis of the chemical properties and stability profile of **DPPE Fumarate**, a compound also known as Tesmilifene Fumarate. While the acronym "DPPE" is commonly associated with the phospholipid 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine in lipid-based drug delivery, the fumarate salt form directs the focus of this guide to Tesmilifene. This compound has been investigated as a potentiator of chemotherapy agents.^[1] For researchers, scientists, and drug development professionals, a thorough understanding of its fundamental physicochemical properties and stability is critical for developing robust analytical methods, designing stable formulations, and ensuring reproducible experimental outcomes. This document synthesizes publicly available data, outlines authoritative experimental protocols, and provides field-proven insights into the handling and characterization of this molecule.

Introduction and Compound Identification

Nomenclature and Clarification

The acronym "DPPE" presents a notable ambiguity in chemical literature. It is widely used to refer to 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine, a key phospholipid in biomembrane research and liposomal formulations.^{[2][3]} However, the subject of this guide is the fumarate salt of 2-(4-benzylphenoxy)-N,N-diethylethanamine, for which "**DPPE Fumarate**" is a recognized synonym alongside Tesmilifene Fumarate.^[4] This distinction is crucial, as the chemical structures, properties, and applications of these two compounds are entirely different. This guide is exclusively focused on Tesmilifene Fumarate.

Tesmilifene Fumarate acts as an inhibitor of histamine binding at the intracellular histamine (H1c) site and has been studied for its ability to enhance the efficacy of cytotoxic agents in cancer therapy.^{[1][5]}

Chemical Identity

A precise identification is the foundation of all scientific work. The core chemical identifiers for **DPPE Fumarate** (Tesmilifene Fumarate) are summarized below.

Identifier	Value	Source
IUPAC Name	2-(4-benzylphenoxy)-N,N-diethylethanamine;(E)-but-2-enedioic acid	[4]
Synonyms	DPPE Fumarate, Tesmilifene Fumarate, DPPEFumarate	[1][4]
CAS Number	1185241-83-1 (Fumarate Salt)	[1][4]
Molecular Formula	C ₁₉ H ₂₅ NO · C ₄ H ₄ O ₄ (or C ₂₃ H ₂₉ NO ₅)	[4][5]
Molecular Weight	399.49 g/mol	[5]
Canonical SMILES	<chem>CCN(CC)CCOC1=CC=C(C=C1)CC2=CC=CC=C2.C(=C/C(=O)O)\C(=O)O</chem>	[4]
InChIKey	ZOOMDYHTGZSGDD-WLHGVMRLRSA-N	[4]

Physicochemical Properties

The physicochemical properties of an active molecule dictate its behavior in both biological and pharmaceutical systems, influencing everything from absorption and distribution to formulation and manufacturing.

Core Properties

The following table summarizes the key physical and chemical properties of **DPPE Fumarate**.

Property	Value	Remarks / Source
Physical Form	Solid, powder	
Melting Point	137 - 142 °C (279 - 288 °F)	This range suggests a relatively pure crystalline solid.
pKa	Fumaric Acid pKa1: 3.03, pKa2: 4.54	The pKa values of the fumaric acid counterion are critical for solubility and formulation pH. The basicity of the tertiary amine in the parent molecule would also be a key parameter, though not explicitly found in the search results. [6]
Solubility	DMSO: ≥ 80 mg/mL Water: ≥ 80 mg/mL Ethanol: ≥ 80 mg/mL	High solubility in common laboratory solvents is indicated by the supplier. This suggests good utility for in-vitro stock solution preparation. [1]

Spectroscopic Characterization

Spectroscopic analysis provides an empirical fingerprint of the molecular structure, essential for identity confirmation and purity assessment.

- Fourier-Transform Infrared (FT-IR) Spectroscopy: The FT-IR spectrum of **DPPE Fumarate** is expected to show characteristic peaks corresponding to its functional groups. Key expected absorptions include:
 - ~3000-3100 cm⁻¹: C-H stretching from the aromatic rings.
 - ~2850-3000 cm⁻¹: C-H stretching from the aliphatic ethyl and benzyl groups.
 - ~2500-3300 cm⁻¹ (very broad): O-H stretching from the carboxylic acid groups of fumarate, often overlapping with C-H stretches.

- $\sim 1700\text{ cm}^{-1}$ (strong): C=O stretching from the carboxylic acid of fumarate.
- ~ 1600 , $\sim 1450\text{ cm}^{-1}$: C=C stretching vibrations within the aromatic rings.
- $\sim 1240\text{ cm}^{-1}$: C-O stretching from the aryl ether linkage.
- $\sim 1100\text{ cm}^{-1}$: C-N stretching of the tertiary amine.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are definitive methods for structural elucidation.
 - ^1H NMR: The proton spectrum would show distinct signals for the aromatic protons on the two phenyl rings, a singlet for the benzylic CH_2 group, triplets and quartets for the N-diethyl groups, and characteristic triplets for the two CH_2 groups of the ethyl ether linkage. The protons on the double bond of fumaric acid would appear as a singlet in the olefinic region.
 - ^{13}C NMR: The carbon spectrum would confirm the presence of all unique carbon atoms, including the aromatic carbons, the aliphatic carbons of the side chain, and the carbonyl and olefinic carbons of the fumarate counterion. The use of computational methods, such as Density Functional Theory (DFT), can aid in the precise assignment of complex spectra.^{[7][8]}

Stability Profile

Understanding the stability of **DPPE Fumarate** is paramount for ensuring data integrity and developing a viable drug product. Stability must be considered in both the solid state and in solution.

Solid-State Stability

- Recommendation: Based on supplier data, the compound should be stored as a powder at -20°C , desiccated.^[1] This implies sensitivity to temperature and moisture.
- Chemical Stability: The product is generally described as chemically stable under standard ambient conditions (room temperature). However, for long-term storage, cryogenic temperatures are recommended to minimize the risk of slow degradation.^[1]

- **Hygroscopicity:** While not explicitly quantified, the recommendation to "Desiccate" suggests that the compound may be hygroscopic. Water absorption can lead to physical changes (caking) and chemical degradation, such as hydrolysis of the ether linkage, especially if impurities are present.
- **Photostability:** Aromatic ethers and amines can be susceptible to photodegradation. It is best practice to store the compound protected from light.

Solution Stability

- **pH-Dependent Stability:** The ether linkage in the DPPE molecule could be susceptible to acid-catalyzed hydrolysis under strongly acidic conditions ($\text{pH} < 2$). The tertiary amine could be prone to oxidation, a reaction that can be catalyzed by metal ions and light.
- **Solvent Choice:** For solution-based assays, the choice of solvent is critical. While highly soluble in DMSO, it's important to use fresh, anhydrous DMSO as moisture contamination can reduce solubility and promote degradation over time.^[1] For aqueous studies, buffered solutions should be used to maintain a stable pH. The high reported water solubility (≥ 80 mg/mL) is advantageous for biological assays.^[1]

Analytical and Experimental Protocols

The following sections provide authoritative, step-by-step methodologies for the characterization of **DPPE Fumarate**. These protocols are designed to be self-validating and explain the causality behind the experimental choices.

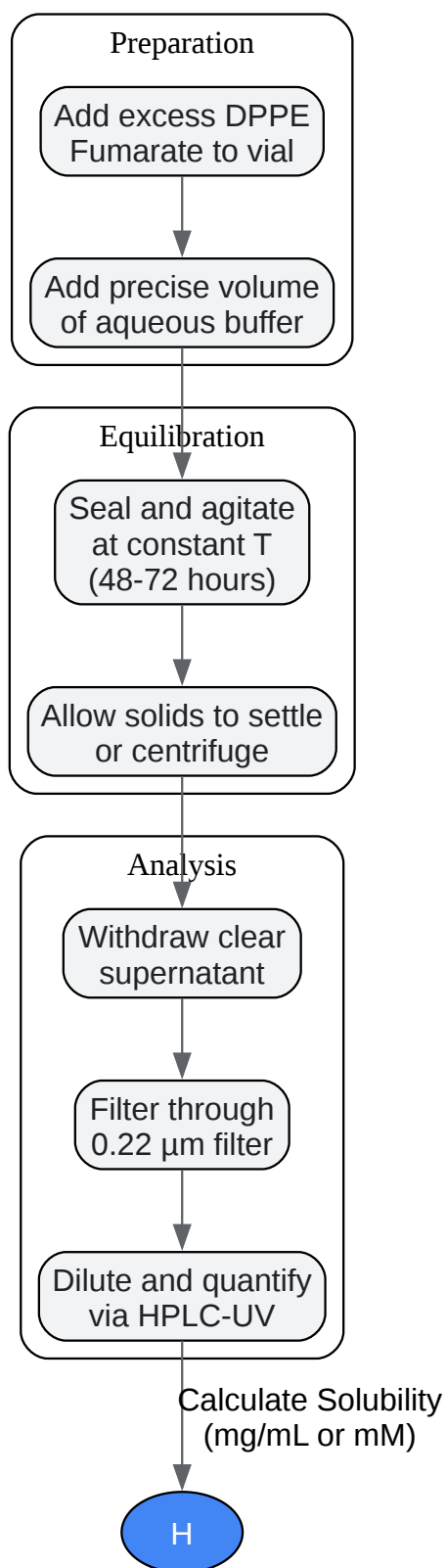
Protocol: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol describes the gold-standard shake-flask method for determining thermodynamic solubility, a critical parameter for drug development.

Methodology Rationale: The shake-flask method is designed to achieve a true equilibrium between the undissolved solid and the saturated solution, providing the most accurate measure of thermodynamic solubility. The extended equilibration time and temperature control are crucial for reproducibility.

Step-by-Step Protocol:

- **Preparation:** Add an excess amount of **DPPE Fumarate** powder to a series of glass vials. The excess is critical to ensure that saturation is achieved and maintained throughout the experiment.
- **Solvent Addition:** Add a precise volume of the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) to each vial.
- **Equilibration:** Seal the vials and place them in a temperature-controlled shaker or rotator (e.g., at 25°C and 37°C). Agitate the samples for a minimum of 48-72 hours. This extended time is necessary to ensure that the system has reached equilibrium. A preliminary time-point experiment (e.g., sampling at 24, 48, and 72 hours) should be run to confirm that the concentration has plateaued.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow undissolved solids to settle. For more rapid and complete separation, centrifuge the samples at a high speed (e.g., 14,000 rpm for 15 minutes).
- **Sampling:** Carefully withdraw an aliquot from the clear supernatant. Take care not to disturb the solid pellet at the bottom.
- **Filtration:** Immediately filter the supernatant through a low-binding 0.22 µm filter (e.g., PVDF) to remove any remaining microscopic particles. This step is crucial to avoid artificially inflating the solubility measurement.
- **Analysis:** Accurately dilute the filtered sample with a suitable mobile phase or solvent and quantify the concentration of **DPPE Fumarate** using a validated analytical method, such as HPLC-UV.
- **Calculation:** Calculate the solubility based on the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure statistical validity.



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Caption: Workflow for Shake-Flask Solubility Determination.

Protocol: Forced Degradation Study Workflow

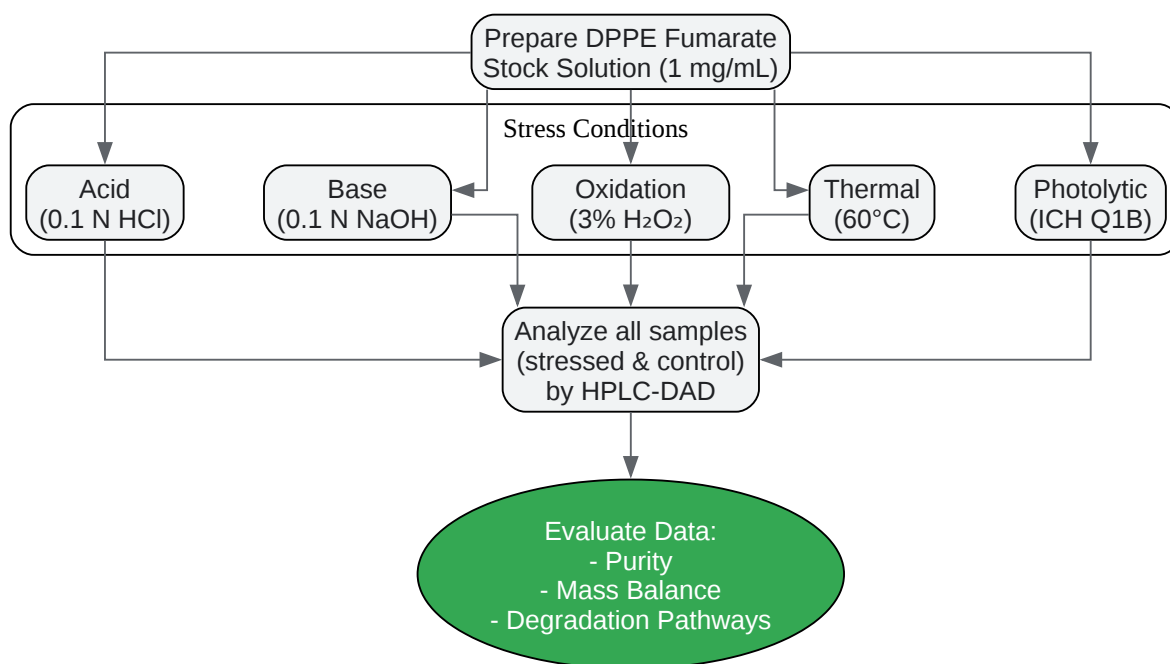
A forced degradation study is essential for identifying potential degradation pathways and developing a stability-indicating analytical method.

Methodology Rationale: This workflow systematically exposes the drug substance to harsh conditions (hydrolytic, oxidative, photolytic, thermal) as prescribed by ICH guidelines. The goal is not to completely destroy the molecule but to induce ~5-20% degradation. This allows for the separation and identification of degradants, proving the analytical method can distinguish the intact drug from its breakdown products.

Step-by-Step Protocol:

- **Stock Solution Preparation:** Prepare a stock solution of **DPPE Fumarate** in a suitable solvent (e.g., 50:50 acetonitrile:water) at a known concentration (e.g., 1 mg/mL).
- **Stress Conditions:** Aliquot the stock solution into separate vials for each stress condition:
 - **Acid Hydrolysis:** Add 0.1 N HCl.
 - **Base Hydrolysis:** Add 0.1 N NaOH.
 - **Oxidation:** Add 3% H₂O₂.
 - **Thermal:** Incubate a solution and a solid sample at an elevated temperature (e.g., 60°C).
 - **Photolytic:** Expose a solution and a solid sample to light meeting ICH Q1B requirements (e.g., >1.2 million lux hours and >200 watt hours/m²).
- **Incubation:** Place the vials under the specified conditions. Include control samples (unstressed) stored at a reference temperature (e.g., 5°C) in the dark.
- **Time-Point Sampling:** Withdraw samples at various time points (e.g., 2, 8, 24, 48 hours). The goal is to find a time point with detectable degradation.
- **Neutralization:** For acid and base samples, neutralize them with an equimolar amount of base or acid, respectively, before analysis to prevent damage to the HPLC column.

- HPLC Analysis: Analyze all stressed and control samples using an HPLC-UV/DAD system. The diode array detector (DAD) is crucial for assessing peak purity and identifying the UV spectra of new peaks.
- Data Evaluation:
 - Purity: Assess the purity of the main DPPE peak in each chromatogram.
 - Mass Balance: Calculate the mass balance (% Assay + % Total Impurities). A good mass balance (95-105%) indicates that all major degradants have been detected.
 - Identify Pathways: Determine which conditions caused significant degradation to identify the molecule's primary stability liabilities.



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Caption: Workflow for a Forced Degradation Study.

Conclusion and Recommendations

DPPE Fumarate (Tesmilifene Fumarate) is a compound with high solubility in common laboratory solvents, making it amenable to in-vitro and formulation development work. However, its stability profile requires careful management.

Key Recommendations for Researchers:

- **Procurement and Storage:** Always confirm the chemical identity via CAS number. Store the solid powder desiccated at -20°C and protected from light to ensure long-term integrity.
- **Solution Preparation:** Use fresh, anhydrous solvents for preparing stock solutions. For aqueous studies, use buffers to control pH and prepare solutions fresh daily to minimize the risk of degradation.
- **Analytical Methods:** When developing analytical methods, such as HPLC, a forced degradation study is essential to prove the method is stability-indicating. Given the structure, potential degradation products could arise from hydrolysis of the ether or oxidation of the amine.
- **Formulation Development:** The high aqueous solubility is a significant advantage. However, the pH of the final formulation should be carefully selected to avoid the regions of lowest stability (likely low pH). The potential for oxidation suggests that the inclusion of an antioxidant and protection from light may be necessary for a liquid formulation.

By adhering to these guidelines and understanding the fundamental chemical properties outlined in this guide, researchers can ensure the quality and reproducibility of their work with **DPPE Fumarate**.

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